

Application Notes and Protocols for Catalpol Dosage and Administration in Mouse Models

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Compound of Interest

Compound Name: *Catapol*

Cat. No.: *B15685556*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of catalpol in various mouse models based on preclinical research. The information is intended to guide researchers in designing and conducting experiments to evaluate the therapeutic potential of catalpol.

Catapol, an iridoid glycoside extracted from the root of *Rehmannia glutinosa*, has demonstrated a wide range of pharmacological activities, including neuroprotective, anti-inflammatory, and anti-diabetic effects.^{[1][2][3]} Its potential as a therapeutic agent is being explored in numerous disease models.

Quantitative Data Summary

The following tables summarize the dosages and administration routes of catalpol used in different mouse models as reported in the literature.

Table 1: Catalpol Dosage and Administration in Neurodegenerative Disease Models

Mouse Model	Strain	Administration Route	Dosage	Treatment Duration	Key Findings
Parkinson's Disease (MPTP-induced)	C57BL/6	Intraperitoneal	15 mg/kg/day	3 days pre-treatment, 5 days co-treatment, 6 days post-treatment	Mitigated loss of dopaminergic neurons, inhibited oxidative stress and neuroinflammation. [3] [4]
Parkinson's Disease (MPTP-induced)	C57BL/6	Oral	Not specified	8 weeks	Improved locomotor ability and elevated striatal dopamine levels. [5]
Parkinson's Disease (MPTP-induced)	C57BL/6	Not specified	15 mg/kg	12 hours before and during 7 days of MPTP treatment	Blocked tyrosine hydroxylase-positive cell loss. [6]
Aging (D-galactose-induced)	Not specified	Not specified	2.5, 5, 10 mg/kg	2 weeks	Prevented mitochondrial dysfunction. [7]

Table 2: Catalpol Dosage and Administration in Metabolic Disease Models

Mouse Model	Strain	Administration Route	Dosage	Treatment Duration	Key Findings
Atherosclerosis (ApoE ^{-/-})	ApoE ^{-/-}	Oral	20 mg/kg/day	Not specified	Decreased pro-inflammatory cytokines and increased anti-inflammatory cytokines.[1]
Atherosclerosis (LDLr ^{-/-})	LDLr ^{-/-}	Oral	100–200 mg/kg/day	Not specified	Upregulated anti-apoptotic protein Bcl-2 and downregulated apoptotic proteins.[1]
Type 2 Diabetes (db/db)	db/db	Oral	40, 80, 120, 160 mg/kg	4 weeks	Reduced fasting blood glucose and improved glucose tolerance.[8] [9]
Type 2 Diabetes (HFD/STZ-induced)	Not specified	Oral	100–200 mg/kg/day	4 weeks	Reduced blood glucose and ameliorated hepatic insulin resistance.[8]

Hyperglycemia (STZ-induced)	Kunming	Oral	5, 10, 20 mg/kg/day	3 weeks	Ameliorated depressive-like behavior. [10]
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Table 3: Catalpol Dosage and Administration in Inflammatory and Injury Models

Mouse Model	Strain	Administration Route	Dosage	Treatment Duration	Key Findings
Acute Liver Injury (LPS/D-gal-induced)	Balb/c	Intraperitoneal	2.5, 5, 10 mg/kg	1 hour before LPS/D-gal	Increased survival rate, reduced liver enzymes, and inhibited inflammation. [11]
Chronic Kidney Disease (Adenine-induced)	BALB/c	Oral	5 mg/kg	4 weeks (daily, except weekends)	Ameliorated kidney injury by reducing inflammation and oxidative stress.[12] [13]
Spinal Cord Injury	Not specified	Gavage	10 and 60 mg/kg	Once a day for 28 days	Improved recovery and reduced apoptosis, oxidative stress, and inflammation. [14]
Experimental Autoimmune Encephalomyelitis (EAE)	Not specified	Intragastric gavage	40 mg/kg	Daily for 40 days	Alleviated neuroinflammation and demyelination. [15]

Inflammatory Pain (CFA-induced)	Not specified	Intrathecal	50, 100, 200 µg	Single dose	Reduced mechanical allodynia and thermal hyperalgesia. [16]
Acute Focal Ischemic Stroke (MCAO)	Not specified	Intragastric	15, 30, 60 mg/kg	Not specified	Decreased infarct size. [17]
Acute Focal Ischemic Stroke (MCAO)	Not specified	Intraperitoneal	1, 5, 10 mg/kg	Not specified	Decreased infarct size. [17]
Acute Cerebral Ischemia (MCAO)	Rat	Intranasal	Not specified	Not specified	Reduced neurological dysfunction and infarct volume. [18] [19]

Experimental Protocols

The following are detailed methodologies for common administration routes of catalpol in mouse models.

Protocol 1: Oral Gavage (p.o.) Administration

Oral gavage is a common method for administering precise doses of catalpol. [\[2\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[12\]](#)
[\[13\]](#)[\[15\]](#)

Materials:

- Catalpol powder
- Vehicle (e.g., sterile saline, PBS, or distilled water)

- Animal balance
- Vortex mixer or sonicator
- Gavage needles (flexible or rigid, appropriate size for mice)
- Syringes (1 mL)

Procedure:

- Preparation of Catalpol Solution:
 - Calculate the required amount of catalpol based on the desired dose (e.g., mg/kg) and the body weight of the mice.
 - Dissolve the catalpol powder in the chosen vehicle. Ensure complete dissolution, using a vortex mixer or sonicator if necessary. The final concentration should allow for an appropriate administration volume (typically 5-10 mL/kg for mice).
- Animal Handling and Dosing:
 - Weigh the mouse to determine the exact volume of catalpol solution to be administered.
 - Gently restrain the mouse, ensuring a firm but not restrictive grip to prevent injury.
 - Insert the gavage needle carefully into the mouth, passing it over the tongue towards the esophagus.
 - Slowly administer the solution. If any resistance is met, or if the animal shows signs of distress, withdraw the needle immediately.
 - Monitor the animal for a short period after administration to ensure there are no adverse reactions.

Protocol 2: Intraperitoneal (i.p.) Injection

Intraperitoneal injection is another frequently used route for systemic administration of catalpol.

[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[11\]](#)[\[17\]](#)

Materials:

- Catalpol solution (prepared as in Protocol 1)
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)

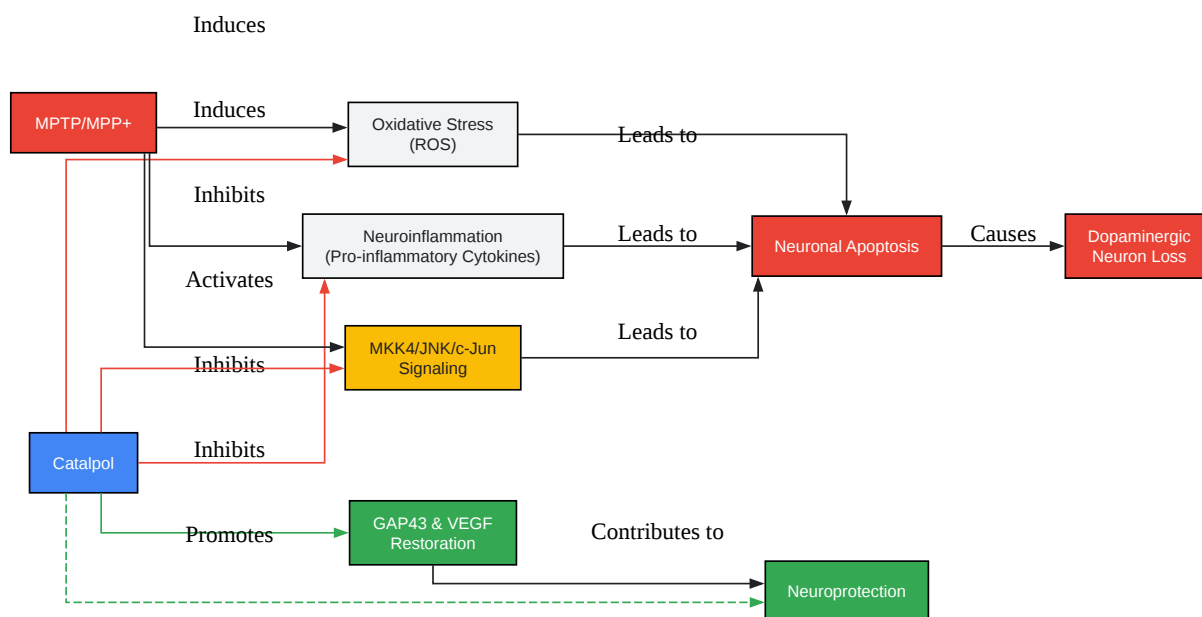
Procedure:

- Animal Restraint:
 - Properly restrain the mouse to expose the abdominal area.
- Injection:
 - Locate the injection site in the lower quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
 - Insert the needle at a 15-20 degree angle.
 - Aspirate slightly to ensure no blood or fluid is drawn, confirming the needle is in the peritoneal cavity.
 - Slowly inject the catalpol solution.
 - Withdraw the needle and return the mouse to its cage.
 - Monitor for any signs of discomfort or adverse effects.

Signaling Pathways and Experimental Workflow

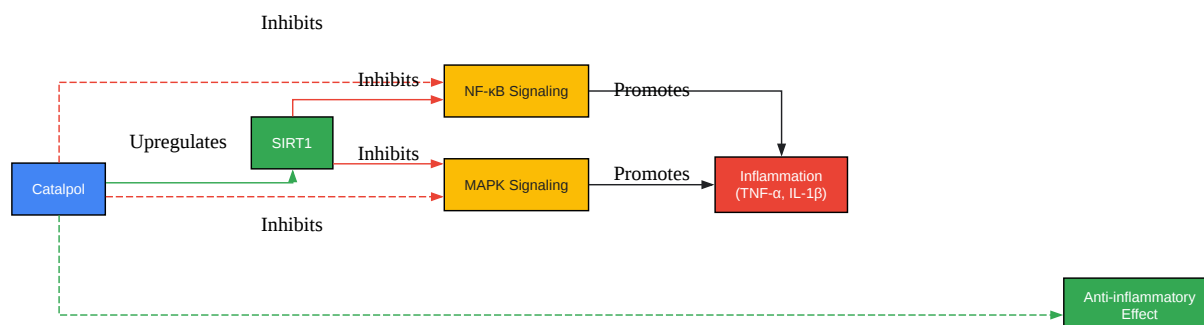
The therapeutic effects of catalpol are mediated through various signaling pathways. The diagrams below illustrate some of the key pathways and a general experimental workflow for studying catalpol in mouse models.

Signaling Pathway Diagrams



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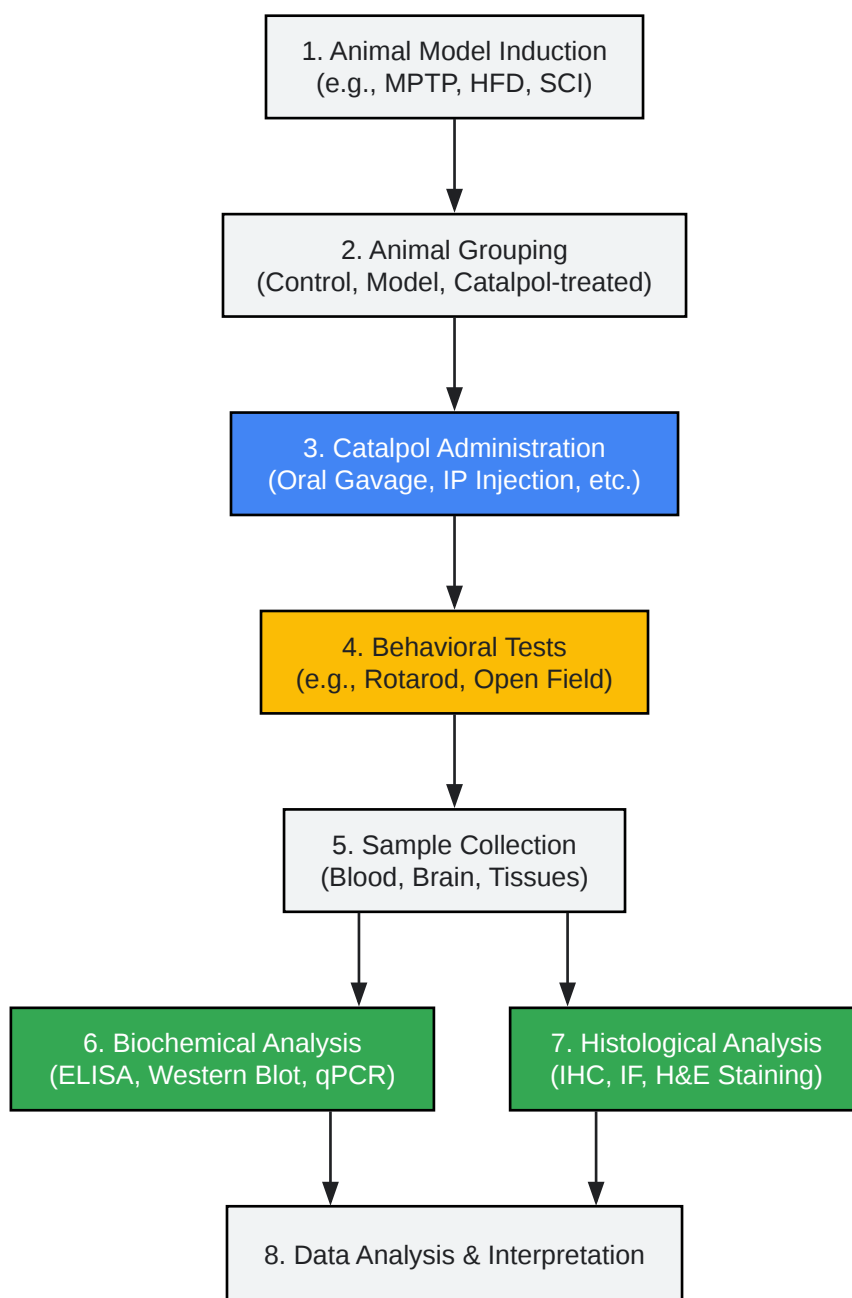
Caption: Catalpol's neuroprotective mechanism in a Parkinson's disease model.[3][4]



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Caption: Catalpol's anti-inflammatory mechanism via SIRT1, NF-κB, and MAPK pathways.[1]

Experimental Workflow Diagram



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Caption: A general experimental workflow for evaluating catalpol in mouse models.

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